

Application Notes and Protocols for Y-79 Cell Culture

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Compound of Interest

Compound Name: HS79

Cat. No.: B1243084

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Disclaimer: The following protocols are provided for the Y-79 human retinoblastoma cell line. The originally requested "**HS79**" cell line could not be definitively identified. Given the commonality of the Y-79 cell line in research, it is presented here as a potential alternative. Researchers should verify the identity of their cell line before proceeding.

Introduction

The Y-79 cell line is a human retinoblastoma cell line established from a primary tumor of the right eye of a 2.5-year-old female Caucasian. These cells grow in suspension as multicellular clusters and are a valuable in vitro model for studying retinoblastoma, neurobiology, and cancer therapeutics.

Table 1: Characteristics of the Y-79 Cell Line

Characteristic	Description
Organism	Homo sapiens (Human)
Tissue of Origin	Retina
Disease	Retinoblastoma
Cell Type	Epithelial-like
Growth Properties	Suspension, growing in clusters
Donor History	Strong maternal family history of retinoblastoma.

Applications

The Y-79 cell line is utilized in a variety of research applications, including:

- **Cancer Research:** Studying the molecular mechanisms of retinoblastoma, drug screening, and development of novel therapeutic strategies.
- **3D Cell Culture Models:** Y-79 cells can be used to create three-dimensional tumor spheroids to mimic the in vivo tumor microenvironment.[\[1\]](#)
- **Neurobiology:** Investigating neuronal differentiation and development.

Experimental Protocols

Table 2: Y-79 Cell Culture Media and Reagents

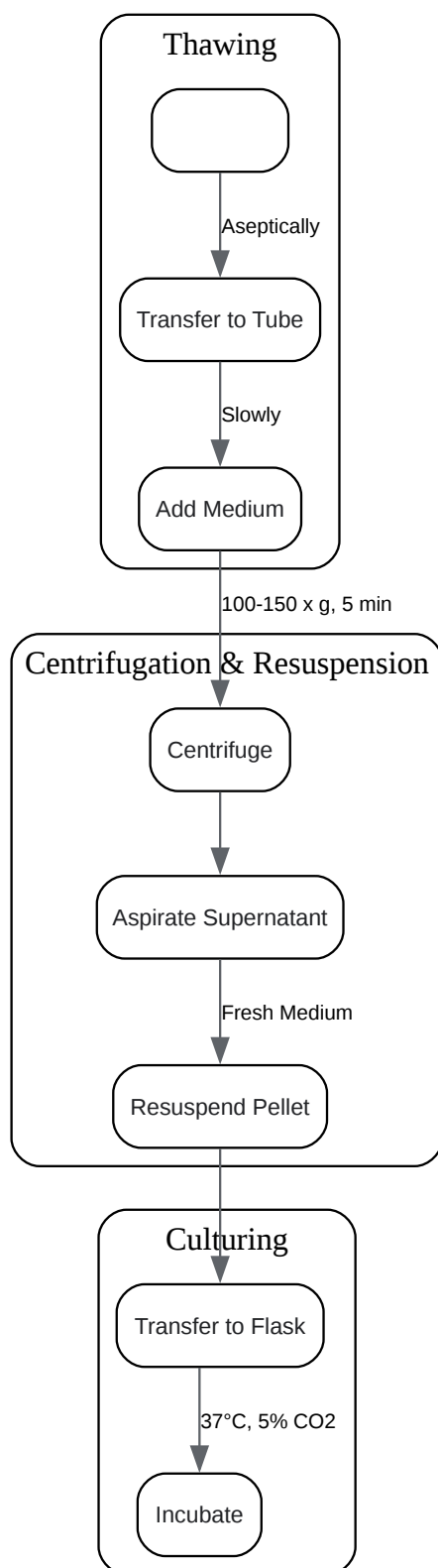
Component	Concentration/Specification
Base Medium	RPMI-1640 Medium
Serum	Fetal Bovine Serum (FBS)
Serum Concentration	10-20%
Antibiotics	Penicillin-Streptomycin (Optional)
Cryoprotectant	5% DMSO and 95% Fetal Bovine Serum (FBS). [2]

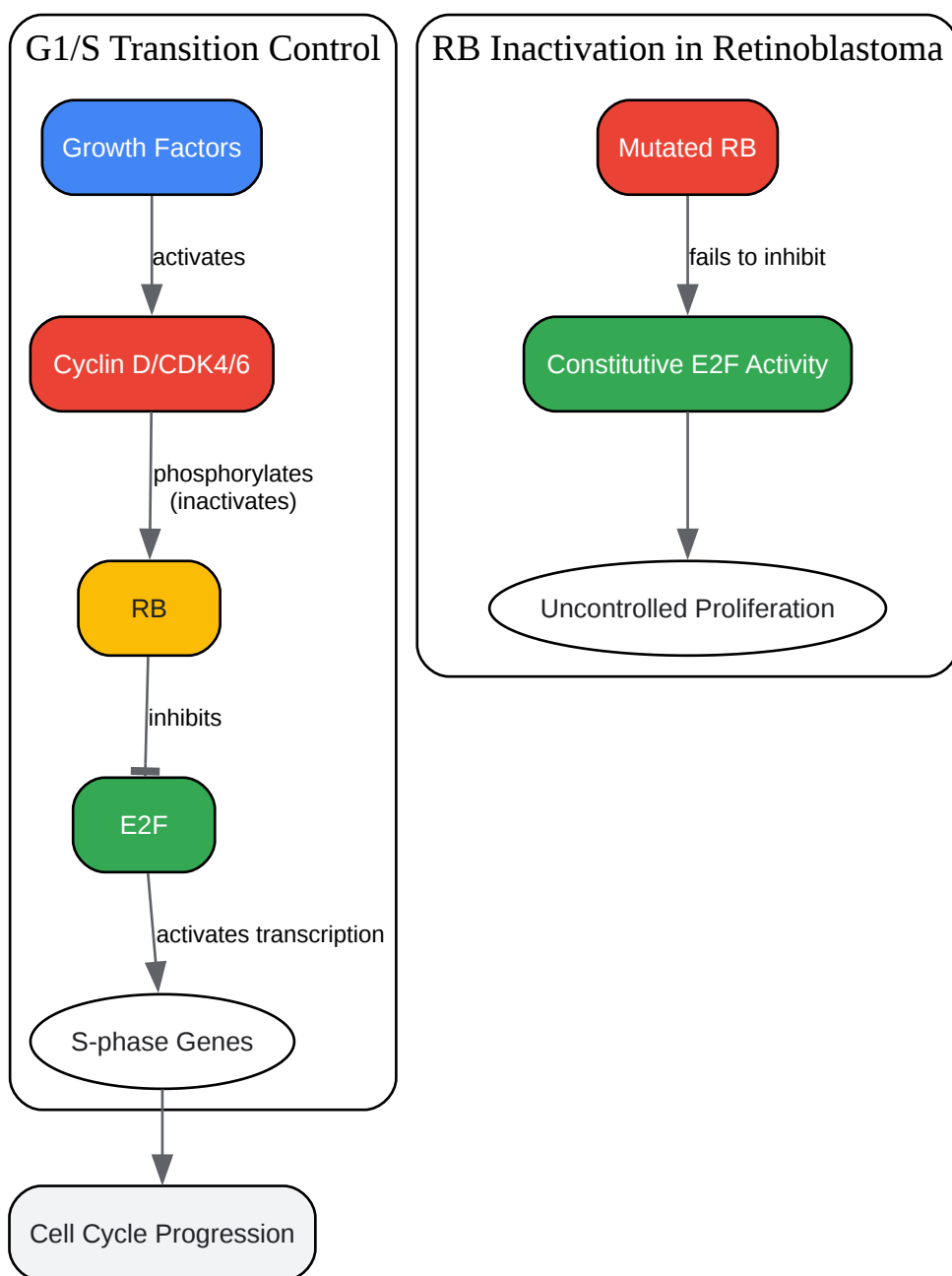
This protocol outlines the steps for thawing and establishing a culture of Y-79 cells from a frozen vial.

- Thaw the cryovial rapidly in a 37°C water bath until a small amount of ice remains.
- Decontaminate the outside of the vial with 70% ethanol.
- Under aseptic conditions, transfer the contents of the vial to a 15 mL conical tube.
- Slowly add 4 mL of pre-warmed complete culture medium to the tube.

- Centrifuge the cell suspension at 100-150 x g for 5 minutes.[\[2\]](#)
- Aspirate the supernatant containing the cryoprotectant.
- Resuspend the cell pellet in fresh, pre-warmed complete culture medium at a seeding density of 5×10^5 cells/mL.[\[2\]](#)
- Transfer the cell suspension to a T-25 or T-75 culture flask.
- Incubate at 37°C in a humidified atmosphere with 5% CO₂.

Figure 1: Workflow for Resuscitation of Y-79 Cells





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References

- 1. pubcompare.ai [pubcompare.ai]
- 2. Y79. Culture Collections [culturecollections.org.uk]
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